

A Technical Guide to the Geochemical Significance of Calcium Oxalate Trihydrate (Caoxite)

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Compound of Interest

Compound Name: *Calcium mesoxalate trihydrate*

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Abstract

This technical guide provides an in-depth exploration of the geochemical significance of calcium oxalate trihydrate ($\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$), a rare mineral known as caoxite. While the user's query specified "**calcium mesoxalate trihydrate**," the relevant compound in geochemical and biomedical contexts is calcium oxalate trihydrate. This document clarifies this distinction and focuses on the formation, occurrence, and physicochemical properties of caoxite. It details its role as a metastable intermediate in the broader biogeochemical cycling of calcium and carbon, particularly within the Oxalate-Carbonate Pathway. This guide furnishes researchers and professionals with detailed experimental protocols for the synthesis and characterization of caoxite, presents quantitative data in structured tables, and utilizes visualizations to illustrate key pathways and workflows.

Introduction to Calcium Oxalate Hydrates in Geochemistry

Calcium oxalate is a biomineral produced by a vast range of organisms, including plants, fungi, and lichens. It crystallizes in three primary hydrated forms: the thermodynamically stable monohydrate ($\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$), known as the mineral whewellite; the metastable dihydrate ($\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$), known as weddellite; and the rare and least stable trihydrate ($\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$),

known as caoxite. Due to its instability, caoxite often acts as a transient precursor to the more common whewellite and weddellite.

This guide focuses on the geochemical role of caoxite. Its significance lies in its participation in the Oxalate-Carbonate Pathway (OCP), a critical biogeochemical process that links the biological carbon cycle to the geological carbon cycle. In this pathway, oxalate produced by living organisms chelates calcium from minerals and precipitates as calcium oxalate. Subsequent microbial decomposition of this oxalate can lead to the formation of calcium carbonate (CaCO_3), effectively sequestering atmospheric carbon into a stable geological form. Understanding the properties and transformations of caoxite provides insight into the initial stages of this important environmental process.

Physicochemical and Crystallographic Properties

The distinct properties of the three calcium oxalate hydrates are crucial for their identification and for understanding their behavior in geochemical environments. Caoxite's triclinic structure and lower stability differentiate it from the monoclinic whewellite and tetragonal weddellite.

Property	Calcium Oxalate Monohydrate (Whewellite)	Calcium Oxalate Dihydrate (Weddellite)	Calcium Oxalate Trihydrate (Caoxite)
Chemical Formula	$\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$	$\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$	$\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$
Molecular Weight	146.11 g/mol	164.13 g/mol	182.14 g/mol
Crystal System	Monoclinic	Tetragonal	Triclinic
Hardness (Mohs)	2.5	4	2 - 2.5
Thermodynamic Stability	Most stable	Metastable	Least stable / Metastable
Enthalpy of Dissolution (ΔH_{diss})	21.1 kJ/mol	20.8 kJ/mol	31.7 kJ/mol
Enthalpy of Dehydration (ΔH_{deh})	66.5 kJ/mol (for 1 H_2O)	83.6 kJ/mol (for 2 H_2O)	143.9 kJ/mol (for 3 H_2O)
Estimated Enthalpy of Formation (ΔH_f)	-	-1,984 kJ/mol	-2,296 kJ/mol

Geochemical Occurrence and Biogenic Formation

Caoxite is the rarest of the calcium oxalate minerals. Its type locality is the Cerchiara Mine in Liguria, Italy, where it is found in veinlets cutting through manganese and barium-rich cherts within an ophiolite. Its formation is intrinsically linked to biological activity.

Biogenic Production of Oxalic Acid:

- **Fungi and Lichens:** Many species of fungi and lichens excrete oxalic acid to acquire nutrients from rock and soil. This acid is a powerful chelating agent, capable of dissolving minerals and releasing cations like Ca^{2+} .
- **Plants:** Plants synthesize and accumulate calcium oxalate for various physiological reasons, including calcium regulation, detoxification of heavy metals, and defense against herbivores.

The formation of calcium oxalate occurs when the excreted oxalic acid reacts with a source of calcium, such as calcite (CaCO_3) in rocks or bioavailable calcium in the soil. The specific hydrate that forms (monohydrate, dihydrate, or trihydrate) is dependent on factors such as temperature, pH, and the presence of certain ions. Caoxite formation is generally favored at lower temperatures.

The Oxalate-Carbonate Pathway (OCP)

The most significant geochemical role of calcium oxalate minerals, including the transient caoxite, is their function as a central intermediate in the Oxalate-Carbonate Pathway (OCP). This pathway is a key

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